

# Physical properties and appearance of Ethyl 4-(chlorosulfonyl)benzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 4-(chlorosulfonyl)benzoate

Cat. No.: B082188

[Get Quote](#)

## An In-depth Technical Guide to Ethyl 4-(chlorosulfonyl)benzoate

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 4-(chlorosulfonyl)benzoate**, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, details relevant experimental protocols, and includes a visual representation of a key synthetic pathway.

## Physical and Chemical Properties

**Ethyl 4-(chlorosulfonyl)benzoate** is a chemical compound with the molecular formula  $C_9H_9ClO_4S$ .<sup>[1][2]</sup> It is primarily used as a reagent in organic synthesis. The key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C9H9ClO4S[1][2]
Molecular Weight	248.68 g/mol [1][2]
Appearance	Yellow powder[2]
Purity	≥95.0%[2]
Boiling Point	No data available[1]
Storage Conditions	Keep in a dark place, under an inert atmosphere, at room temperature.[1]
CAS Number	10486-51-8[1]

## Appearance

**Ethyl 4-(chlorosulfonyl)benzoate** typically presents as a yellow powder.[2] Its solid form is consistent with its use as a stable reagent in laboratory settings.

## Representative Experimental Protocol: Synthesis of Aryl Sulfonylbenzoates

While a specific detailed protocol for the synthesis of **Ethyl 4-(chlorosulfonyl)benzoate** was not found in the search results, a general and representative procedure for the synthesis of a closely related compound, **Methyl 4-(chlorosulfonyl)benzoate**, can be described. This process can be adapted by substituting methanol with ethanol to yield the ethyl ester.

Objective: To synthesize an aryl sulfonylbenzoate from 4-chlorosulfonylbenzoic acid.

Materials:

- 4-chlorosulfonylbenzoic acid
- Dichloroethane
- Thionyl chloride

- Ethanol (pre-cooled)
- Ice-cold water

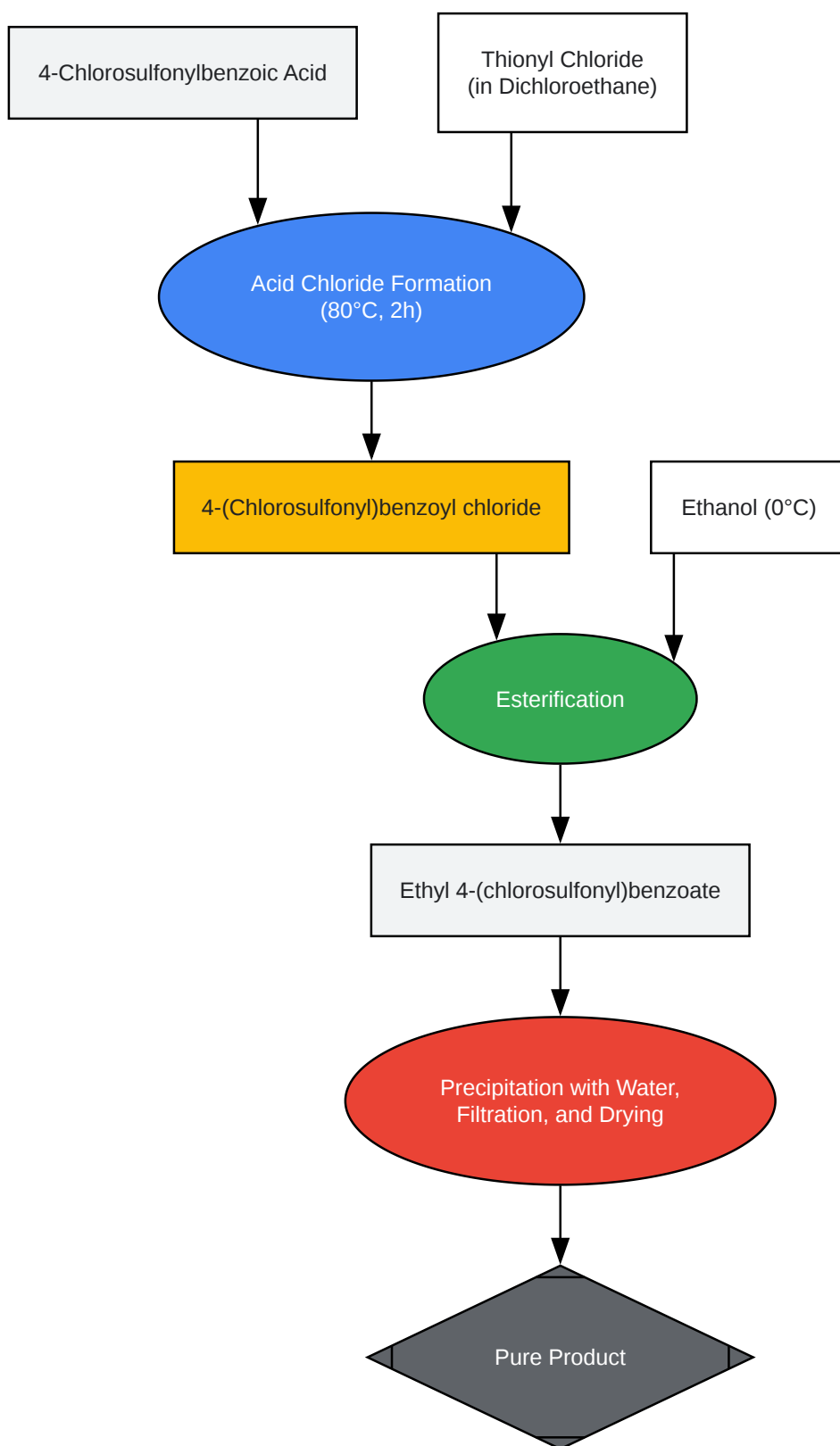
Procedure:

- Dissolve 4-chlorosulfonylbenzoic acid (e.g., 5 g, 23 mmol) in dichloroethane (10 mL).
- Add thionyl chloride (20 mL) to the solution.
- Heat the reaction mixture to 80°C and maintain this temperature for 2 hours.
- After the reaction is complete, concentrate the mixture using a rotary evaporator to obtain a crude solid.
- Cool the resulting solid in an ice bath for 5 minutes.
- Slowly add pre-cooled ethanol (40 mL) at 0°C with continuous stirring over a period of 5 minutes.
- Allow the reaction mixture to gradually warm to room temperature and continue stirring for an additional 10 minutes.
- Precipitate the product by adding ice-cold water (40 mL), which will result in the formation of a white solid.
- Collect the solid product by filtration and dry it under a vacuum to yield the pure **ethyl 4-(chlorosulfonyl)benzoate**.

This protocol is based on the synthesis of the methyl ester and is expected to have a high yield for the ethyl ester as well.[3]

## Synthetic Workflow Diagram

The following diagram illustrates the logical steps for the synthesis of **Ethyl 4-(chlorosulfonyl)benzoate**.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **Ethyl 4-(chlorosulfonyl)benzoate**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 10486-51-8|Ethyl 4-(chlorosulfonyl)benzoate|BLD Pharm [bldpharm.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. 4-(Chlorosulfonyl)-benzoic acid methyl ester | 69812-51-7 [chemicalbook.com]
- To cite this document: BenchChem. [Physical properties and appearance of Ethyl 4-(chlorosulfonyl)benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082188#physical-properties-and-appearance-of-ethyl-4-chlorosulfonyl-benzoate]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

